

Visomitin (SkQ1): A Cross-Validation of Its Therapeutic Effects in Diverse Animal Models

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Compound of Interest

Compound Name: *Visomitin*

Cat. No.: *B104347*

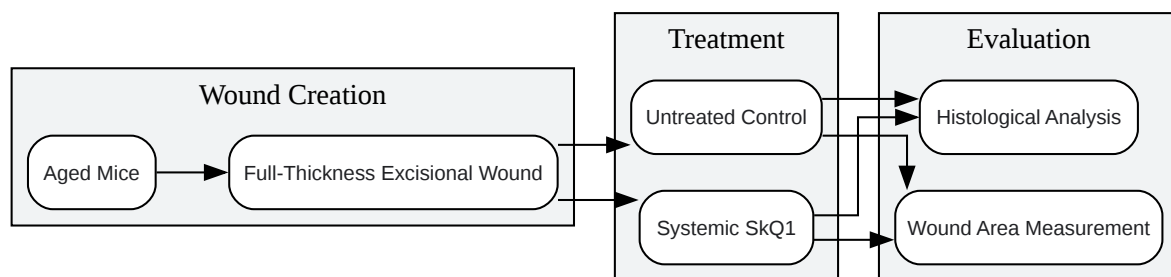
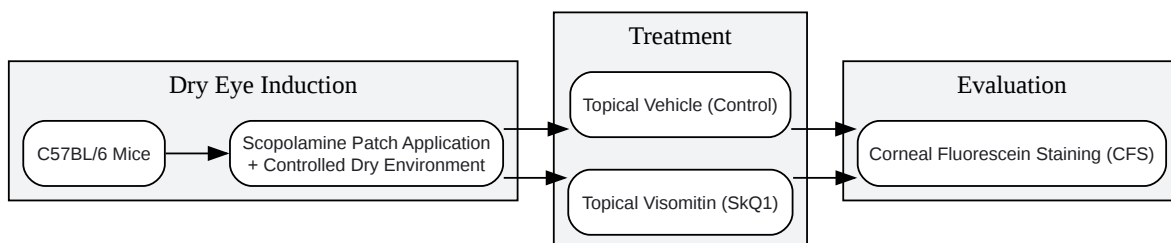
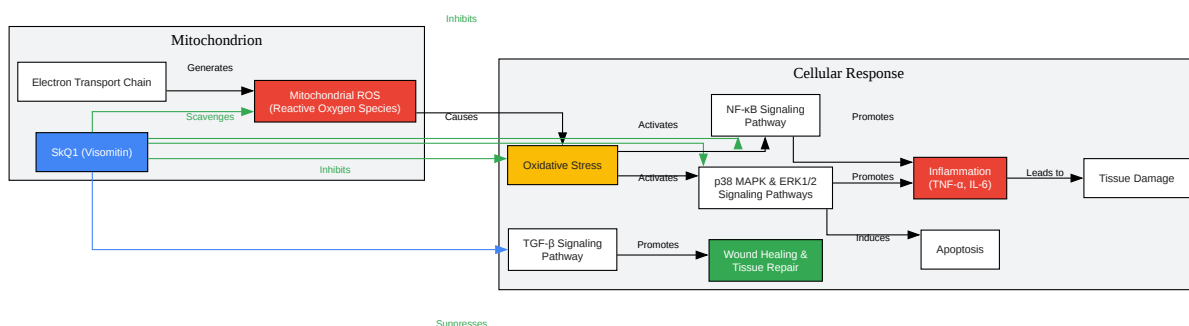
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A Comparative Guide for Researchers and Drug Development Professionals

Visomitin, the ophthalmic formulation of the mitochondria-targeted antioxidant SkQ1, has demonstrated significant therapeutic potential across a spectrum of diseases in various preclinical animal models. This guide provides a comprehensive comparison of **Visomitin's** efficacy, supported by experimental data, against relevant alternatives and controls. Detailed methodologies for key experiments are provided to facilitate reproducibility and further investigation.

Mechanism of Action: Targeting Mitochondrial Oxidative Stress

Visomitin's core therapeutic principle lies in its active ingredient, SkQ1 (plastoquinonyl-decyl-triphenylphosphonium), a potent antioxidant specifically designed to accumulate in the inner mitochondrial membrane. By targeting the primary source of intracellular reactive oxygen species (ROS), SkQ1 effectively mitigates oxidative stress, a key pathological driver in numerous diseases. This targeted approach allows for the interruption of downstream inflammatory and degenerative signaling pathways.



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